

# Dibenzyl Phthalate-d4: A Technical Guide for Researchers

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## Compound of Interest

Compound Name: *Dibenzyl Phthalate-d4*

CAS No.: 1015854-62-2

Cat. No.: B568790

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An in-depth technical guide for researchers, scientists, and drug development professionals on the core properties, applications, and methodologies related to **Dibenzyl Phthalate-d4**.

**Dibenzyl Phthalate-d4** is the deuterium-labeled form of Dibenzyl Phthalate, a phthalate ester. In laboratory settings, particularly in analytical and metabolic research, it serves as a crucial internal standard. The incorporation of four deuterium atoms into the aromatic ring provides a distinct mass shift, enabling highly accurate quantification of the non-labeled Dibenzyl Phthalate in various complex matrices through isotope dilution mass spectrometry.[1][2] Its physicochemical properties closely mirror those of the parent compound, ensuring similar behavior during sample preparation and analysis, which is critical for correcting variations in recovery and ionization efficiency.[2]

## Core Data and Physicochemical Properties

**Dibenzyl Phthalate-d4** is essential for accurate and precise analytical measurements. Below is a summary of its key quantitative data.

Property	Value	Reference
Chemical Name	dibenzyl 3,4,5,6-tetradeuteriobenzene-1,2-dicarboxylate	[3][4]
Synonyms	1,2-Benzene-3,4,5,6-d <sub>4</sub> -dicarboxylic acid, 1,2-bis(phenylmethyl) ester; Phthalic acid, bis-benzyl ester D4	[3][4]
CAS Number	1015854-62-2	[1][2]
Unlabeled CAS Number	523-31-9	[4][5]
Molecular Formula	C <sub>22</sub> H <sub>14</sub> D <sub>4</sub> O <sub>4</sub>	[1][2]
Molecular Weight	~350.41 g/mol	[1][2]
Isotopic Enrichment	≥98% D (typical)	[1]
Physical State	Not explicitly stated, but the unlabeled compound is an oily colorless liquid.	[6]
Solubility	Soluble in common organic solvents (e.g., Dichloromethane, Methanol, Acetonitrile); very low solubility in water.	[2]
Storage	Recommended to be stored in tightly closed containers at room temperature, protected from light and moisture.	[3]

## Synthesis of Dibenzyl Phthalate-d<sub>4</sub>

An efficient and general synthetic route for deuterium-labeled phthalate esters involves using readily available deuterated starting materials.[1] The following is a representative protocol

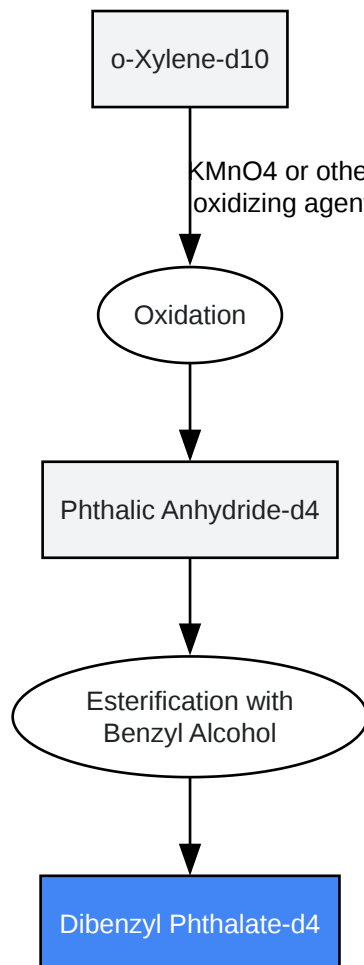
based on the synthesis of similar labeled phthalate esters.

#### General Synthesis Protocol:

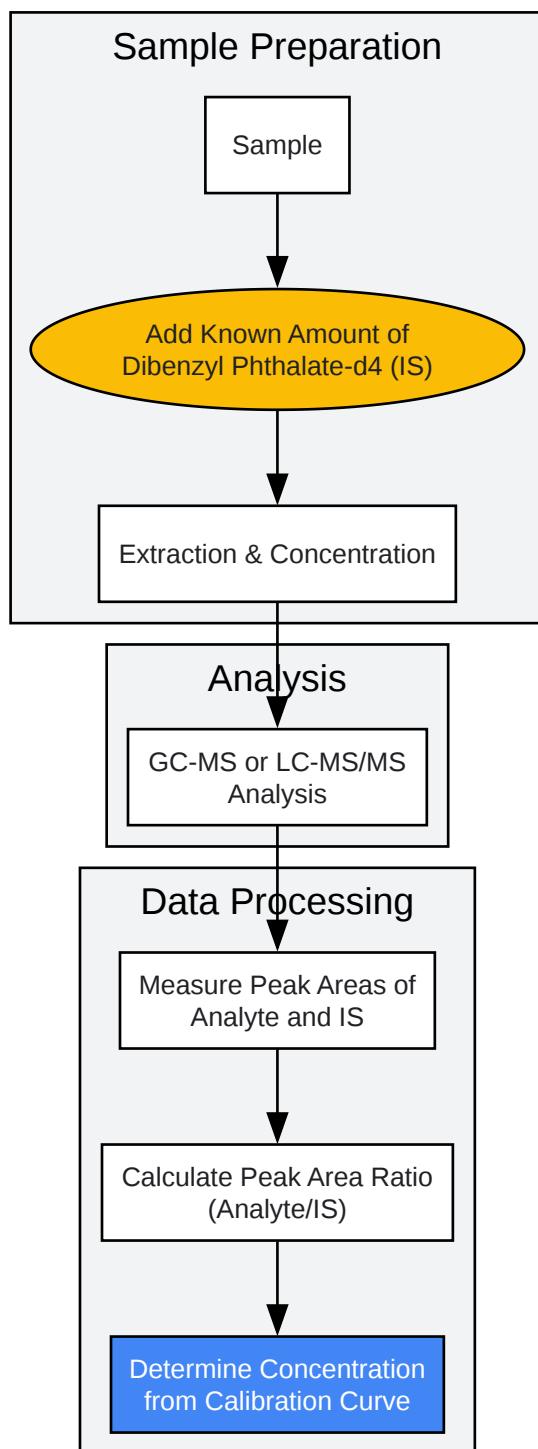
A common method for synthesizing deuterium-labeled phthalate esters starts with a deuterated precursor, such as *o*-xylene-d<sub>10</sub>.<sup>[1]</sup> This is then oxidized to form deuterated phthalic anhydride. The deuterated phthalic anhydride is subsequently esterified with the corresponding alcohol, in this case, benzyl alcohol, to yield the final deuterated phthalate ester.

#### Illustrative Synthesis Workflow:

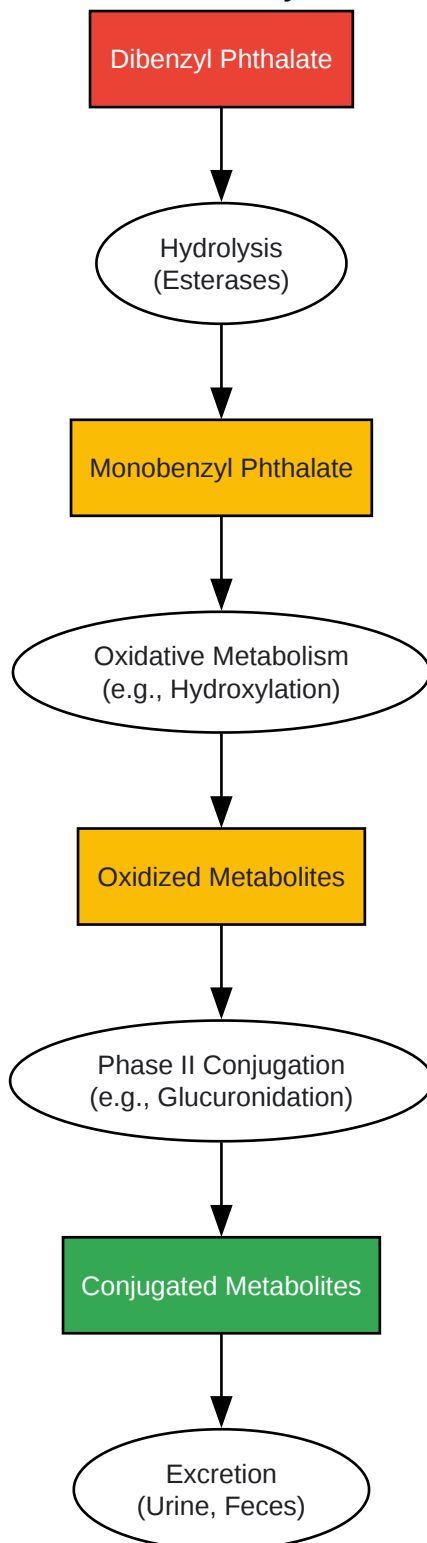
## Illustrative Synthesis Workflow for Dibenzyl Phthalate-d4



## Workflow for Internal Standard Quantification



## Generalized Metabolic Pathway of Dibenzyl Phthalate



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## References

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- [2. resolvemass.ca \[resolvemass.ca\]](#)
- [3. Assessing human exposure to phthalates using monoesters and their oxidized metabolites as biomarkers - PubMed \[pubmed.ncbi.nlm.nih.gov\]](#)
- [4. KR101538534B1 - Method for preparing deuterated aromatic compounds - Google Patents \[patents.google.com\]](#)
- [5. How Can the Internal Standard Method Quantify Compounds in LC-MS Without a Reference Standard? | MtoZ Biolabs \[mtoz-biolabs.com\]](#)
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